

Storage and handling of 4,4-Diethoxy-N-methylbutan-1-amine

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Compound of Interest

Compound Name: 4,4-Diethoxy-N-methylbutan-1-amine

Cat. No.: B018309

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An In-depth Technical Guide to the Storage and Handling of **4,4-Diethoxy-N-methylbutan-1-amine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential storage and handling procedures for **4,4-Diethoxy-N-methylbutan-1-amine** (CAS No. 114094-45-0), a key intermediate in pharmaceutical synthesis. Adherence to these guidelines is crucial for ensuring laboratory safety, maintaining compound integrity, and achieving reliable experimental outcomes.

Physicochemical and Safety Data

Proper storage and handling protocols are informed by the physicochemical properties and inherent hazards of a substance. The following tables summarize key quantitative data for **4,4-Diethoxy-N-methylbutan-1-amine** and its close analog, 4,4-Diethoxy-N,N-dimethylbutan-1-amine.

Table 1: Physicochemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₂₁ NO ₂	[1][2]
Molecular Weight	175.27 g/mol	[1][2]
Density	0.844 g/mL at 25 °C	[3]
Refractive Index	n _{20/D} 1.421	[3]
Flash Point	69.9 °C (157.8 °F)	
Appearance	Clear Colourless to Pale Yellow Oil	[4]

Table 2: Storage and Incompatibility

Parameter	Recommendation	Source
Storage Temperature	2-8°C	[4][5]
Storage Conditions	Keep in a dark place, under an inert atmosphere (e.g., Argon). Moisture sensitive.	[1][5][6][7]
Suitable Container	Polyethylene or polypropylene container.	[5]
Incompatibilities	Avoid contamination of water, foodstuffs, feed or seed.	[5]

Health Hazard Information

4,4-Diethoxy-N-methylbutan-1-amine is a hazardous substance that requires careful handling to prevent exposure. The primary hazards are summarized below.

Table 3: GHS Hazard Statements

Hazard Code	Statement	Source
H302	Harmful if swallowed	[2] [5]
H312	Harmful in contact with skin	[5]
H314	Causes severe skin burns and eye damage	[2]
H318	Causes serious eye damage	[5]
H332	Harmful if inhaled	[5]
H335	May cause respiratory irritation	[2]

Experimental Protocols: Safe Handling and Use

While specific experimental protocols will vary based on the application, the following general procedures should be strictly followed when handling **4,4-Diethoxy-N-methylbutan-1-amine** in a laboratory setting.

3.1. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[\[5\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[\[5\]](#)
- Skin and Body Protection: Wear a lab coat and, if necessary, additional protective clothing to prevent skin contact.[\[5\]](#)
- Respiratory Protection: Use only in a well-ventilated area, such as a chemical fume hood.[\[5\]](#)
If ventilation is inadequate, use a suitable respirator.

3.2. General Handling Procedures

- Preparation: Before handling, ensure all necessary PPE is donned correctly and that a safety shower and eyewash station are readily accessible.
- Ventilation: Conduct all work in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)

- Dispensing: When transferring the liquid, avoid splashing or creating aerosols.
- Practices to Avoid: Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[\[5\]](#)
- Hygiene: Always wash hands thoroughly with soap and water after handling.[\[5\]](#) Work clothes should be laundered separately.[\[5\]](#)
- Container Management: Keep containers securely sealed when not in use to prevent exposure to moisture and air.[\[5\]](#) Ensure all containers are clearly labeled.[\[5\]](#)

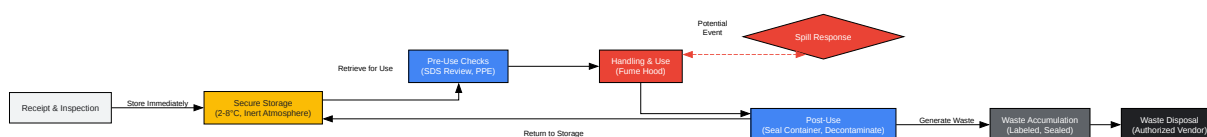
3.3. Spill and Emergency Procedures

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, contain and absorb the spill with an inert material such as sand, earth, or vermiculite.[\[5\]](#)
 - Place the absorbed material into a suitable, labeled container for waste disposal.[\[5\]](#)
 - Clean the spill area thoroughly.
- Major Spills:
 - Evacuate the area and move upwind.[\[5\]](#)
 - Alert the appropriate emergency response team or fire brigade, informing them of the location and nature of the hazard.[\[5\]](#)
 - Prevent the spillage from entering drains, sewers, or water courses.[\[5\]](#)
- First Aid Measures:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- Inhalation: Remove the victim from the contaminated area to fresh air. If not breathing, give artificial respiration. Seek medical attention.[5]
- Ingestion: Do not induce vomiting. Immediately give a glass of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5]

Logical Workflow for Safe Handling

The following diagram illustrates the lifecycle of **4,4-Diethoxy-N-methylbutan-1-amine** within a laboratory setting, from procurement to disposal, highlighting critical safety and handling checkpoints.



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